

1,3-Cyclopentanediol CAS number and properties

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Compound of Interest

Compound Name: 1,3-Cyclopentanediol

Cat. No.: B3029237

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An In-depth Technical Guide to **1,3-Cyclopentanediol**

Introduction

1,3-Cyclopentanediol is a cyclic organic compound featuring a five-membered ring with two hydroxyl (-OH) groups at the first and third positions. This diol exists as cis and trans stereoisomers and is typically available as a mixture. It is a viscous, colorless liquid at room temperature that is soluble in water and various organic solvents.^[1] The presence of two hydroxyl groups allows it to participate in hydrogen bonding, influencing its physical properties and reactivity.^[1]

Traditionally produced from non-renewable cyclopentadiene, recent advancements have established cost-effective and scalable synthesis routes from renewable biomass sources like furfuryl alcohol.^{[2][3]} **1,3-Cyclopentanediol** serves as a valuable building block and monomer in diverse fields. Its applications range from polymer chemistry, where it is used to synthesize polyesters and polyurethanes, to the pharmaceutical industry, where its structural motif is found in various biologically active compounds.^{[4][5][6]}

Chemical Identifiers

The Chemical Abstracts Service (CAS) has assigned different numbers to the stereoisomeric mixture and the individual cis and trans isomers.

Identifier	Mixture of cis and trans	cis-isomer	trans-isomer
CAS Number	59719-74-3[7][8][9][10]	16326-97-9[11]	16326-98-0[12]
Molecular Formula	C ₅ H ₁₀ O ₂ [7][8][10]	C ₅ H ₁₀ O ₂ [11]	C ₅ H ₁₀ O ₂
Molecular Weight	102.13 g/mol [7][8][9][10]	102.13 g/mol [11]	102.13 g/mol
InChI Key	NUUPJBRGQCEZSI-UHFFFAOYSA-N[7][13]	NUUPJBRGQCEZSI-SYDPRGILSA-N[11]	N/A
Synonyms	Cyclopentane-1,3-diol, 1,3-Dihydroxycyclopentane[1][9]	(Z)-1,3-Cyclopentanediol[11]	(+/-)-trans-1,3-cyclopentanediol[12]

Physicochemical Properties

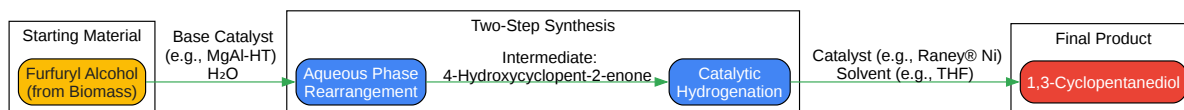
The physical and chemical properties of **1,3-Cyclopentanediol** are summarized below. Data is provided for the common cis/trans mixture, with specific isomer data included where available.

Property	Value (Mixture of cis and trans)	Value (cis-isomer)	Value (trans-isomer)
Appearance	Liquid, Clear colorless to slightly yellow[13][14]	N/A	N/A
Melting Point	40 °C (lit.)[7][13]	1.26 °C (274.41 K)[15]	40 °C[12]
Boiling Point	80-85 °C @ 0.1 mmHg (lit.)[7][13]91 °C @ 0.8 mmHg	235.62 °C (508.77 K) at normal pressure[15]	151.45 °C (rough estimate)[12]
Density	1.094 g/mL at 25 °C (lit.)[7][13]	N/A	1.0940 g/mL[12]
Refractive Index	n _{20/D} 1.484 (lit.)[7][13]	N/A	1.4830 (estimate)[12]
Flash Point	113 °C (235.4 °F) - closed cup[16]	N/A	N/A
pKa	14.65 ± 0.40 (Predicted)[13]	N/A	N/A
Storage Temperature	2-8 °C Refrigerator[9]	N/A	2-8 °C[12]

Synthesis and Experimental Protocols

While traditionally derived from fossil fuels, a modern, sustainable synthesis route starting from furfuryl alcohol has been developed, making **1,3-Cyclopentanediol** a renewable chemical.[2][3]

Logical Workflow for Renewable Synthesis



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Caption: Sustainable synthesis of **1,3-Cyclopentanediol** from furfuryl alcohol.

Experimental Protocol: Synthesis from Furfuryl Alcohol

The following protocol is a summary of the industrially scalable method developed for producing **1,3-Cyclopentanediol** from renewable furfuryl alcohol.^{[2][4][17]}

Step 1: Aqueous Phase Rearrangement of Furfuryl Alcohol

- Objective: To convert furfuryl alcohol into 4-hydroxycyclopent-2-enone.
- Reactants & Catalysts:
 - Furfuryl Alcohol (substrate)
 - Water (solvent)
 - Base catalyst (e.g., Magnesium-Aluminum Hydrotalcite, MgAl-HT). The presence of a base catalyst is crucial to restrain the formation of levulinic acid, which can catalyze the undesirable polymerization of furfuryl alcohol.^{[2][4]}
- Methodology:
 - The aqueous solution of furfuryl alcohol is prepared.
 - The base catalyst (MgAl-HT) is added to the solution.
 - The reaction is carried out in a suitable reactor under controlled temperature and pressure.

- Upon completion, the catalyst is separated from the reaction mixture. The resulting aqueous solution contains the intermediate, 4-hydroxycyclopent-2-enone.

Step 2: Hydrogenation of 4-hydroxycyclopent-2-enone

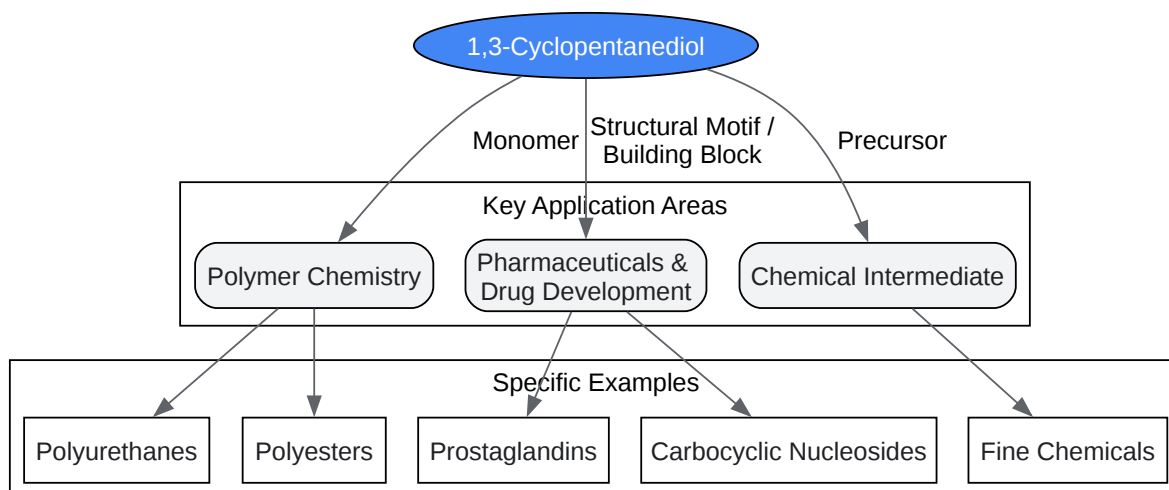
- Objective: To hydrogenate the intermediate to yield **1,3-Cyclopentanediol**.
- Reactants & Catalysts:
 - 4-hydroxycyclopent-2-enone (substrate from Step 1)
 - Hydrogen gas (H₂)
 - Hydrogenation catalyst (e.g., Raney® Ni)
 - Solvent (e.g., Tetrahydrofuran, THF). THF has been shown to result in higher carbon yields compared to other solvents.[\[2\]](#)[\[4\]](#)
- Methodology:
 - The solution of 4-hydroxycyclopent-2-enone is placed in a high-pressure reactor.
 - The hydrogenation catalyst (Raney® Ni) and solvent (THF) are added.
 - The reactor is pressurized with hydrogen gas.
 - The reaction is conducted under controlled temperature and pressure until the hydrogenation is complete.
 - After the reaction, the catalyst is filtered off.
 - The final product, **1,3-Cyclopentanediol**, is purified from the solvent, typically via distillation.

This two-step process has achieved high overall carbon yields of up to 72.0% in large-scale tests.[\[2\]](#)[\[4\]](#)

Applications in Research and Drug Development

1,3-Cyclopentanediol is a versatile compound with significant applications in polymer science and as a structural scaffold in medicinal chemistry.

Core Applications Overview



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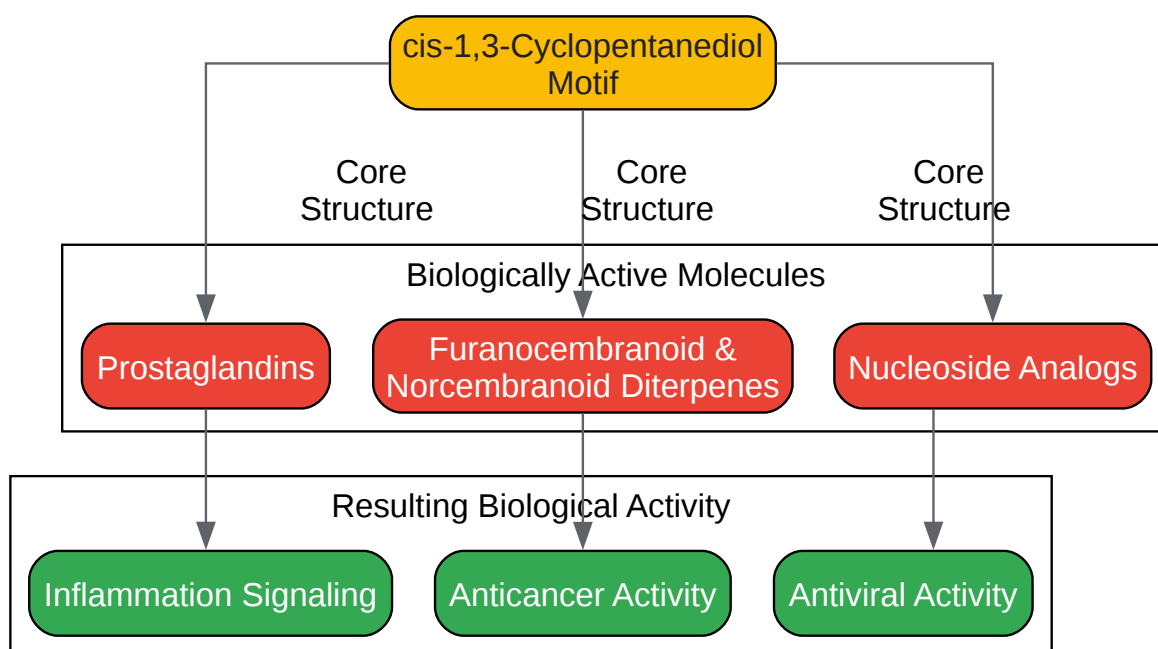
Caption: Major application areas for **1,3-Cyclopentanediol**.

- **Polymer Chemistry:** As a diol, it serves as a monomer for polycondensation reactions. It is used to synthesize polyesters and has been successfully incorporated as a monomer in the synthesis of polyurethanes.[2][4][6] The thermal stability of polymers derived from **1,3-cyclopentanediol** has been studied, noting that the trans-isomer exhibits better thermal stability than the cis-isomer.[3]
- **Chemical Intermediate:** It is a precursor in the synthesis of other organic compounds. For example, it has been used to prepare **1,3-cyclopentanediol** bis(4-methylbenzenesulfonate) and β -hydroxy-substituted cyclic carbonyl compounds.[7]
- **Pharmaceutical and Drug Development:** The cis-**1,3-cyclopentanediol** framework is a crucial structural motif found in numerous biologically active compounds, both natural and

synthetic.[5]

- Scaffold for Natural Products: This motif is present in medicinally relevant molecules like prostaglandins (involved in inflammation and other physiological processes), furanocembranoid diterpenes, and norcembranoid diterpenes.[5]
- Building Block: Enantioselective syntheses have been developed to create functionalized **cis-1,3-cyclopentane-1,3-diol** building blocks, enabling access to these complex molecular architectures for drug discovery.[5][18]
- Potential Therapeutic Activity: Derivatives are being explored for their own therapeutic potential.[6] Some research suggests it may act as an inhibitor of tyrosine kinases, making it a potential area of interest for cancer research.[1]

Role as a Pharmaceutical Building Block



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Caption: Role of the **cis-1,3-cyclopentane-1,3-diol** motif in bioactive compounds.

Safety and Handling

- Flash Point: 113 °C (235.4 °F) - closed cup.[16]
- Storage: Recommended storage is in a refrigerator at 2-8 °C.[9]
- Hazards: GHS classification indicates it is not classified as hazardous.[19] However, standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses), should always be observed when handling this chemical.

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